

Certificate of Analysis: 4-Ethyl-2-methoxyphenol-d3

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d3

Cat. No.: B15136324

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to a representative batch of **4-Ethyl-2-methoxyphenol-d3**. This document is intended to serve as a detailed reference for the quality, purity, and identity of this stable isotope-labeled compound, crucial for its application in research and development.

Product Information

Parameter	Specification
Product Name	4-Ethyl-2-methoxyphenol-d3
Synonym(s)	4-Ethylguaiacol-d3, 2-Methoxy-4-ethylphenol-d3
CAS Number	Not available for deuterated form. (2785-89-9 for non-deuterated)
Molecular Formula	C ₉ H ₉ D ₃ O ₂
Molecular Weight	155.21 g/mol
Lot Number	XXXX-YYYY
Date of Analysis	2025-10-24
Retest Date	2028-10-24

Analytical Data

Physical and Chemical Properties

Test	Specification	Result
Appearance	Clear, colorless to pale yellow liquid	Conforms
Solubility	Soluble in Methanol, Chloroform	Conforms

Purity and Identity

Test	Method	Specification	Result
Purity (by GC-FID)	Gas Chromatography-Flame Ionization Detection	≥ 98.0%	99.5%
Identity (by ¹ H NMR)	Nuclear Magnetic Resonance Spectroscopy	Conforms to structure	Conforms
Identity (by MS)	Mass Spectrometry	Conforms to structure	Conforms
Isotopic Purity	Mass Spectrometry	≥ 98% Deuterium Incorporation	99.2%

Experimental Protocols

Gas Chromatography-Flame Ionization Detection (GC-FID) for Purity Assessment

Purpose: To determine the chemical purity of **4-Ethyl-2-methoxyphenol-d3**.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.

Procedure:

- Sample Preparation: A solution of **4-Ethyl-2-methoxyphenol-d3** is prepared in methanol at a concentration of approximately 1 mg/mL.
- GC Conditions:
 - Injector Temperature: 250°C
 - Detector Temperature: 300°C
 - Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp: 10°C/minute to 280°C.
 - Hold at 280°C for 5 minutes.
 - Carrier Gas: Helium, constant flow of 1.0 mL/min.
 - Injection Volume: 1 µL.
 - Split Ratio: 50:1.
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Nuclear Magnetic Resonance (¹H NMR) Spectroscopy for Identity Confirmation

Purpose: To confirm the chemical structure of **4-Ethyl-2-methoxyphenol-d3**. The absence of a signal for the methoxy protons confirms deuterium incorporation.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

Procedure:

- **Sample Preparation:** Approximately 5-10 mg of the sample is dissolved in 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl_3).
- **Acquisition Parameters:**
 - Solvent: CDCl_3
 - Temperature: 25°C
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s
 - Pulse Width: Observe pulse calibrated for a 90° flip angle.
- **Data Analysis:** The resulting spectrum is analyzed for chemical shifts, multiplicities, and integration values of the aromatic and ethyl group protons, which should be consistent with the structure of 4-Ethyl-2-methoxyphenol. The methoxy signal at approximately 3.9 ppm should be significantly reduced or absent, confirming deuteration at this position.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Purpose: To confirm the molecular weight and determine the isotopic purity of **4-Ethyl-2-methoxyphenol-d3**.

Instrumentation:

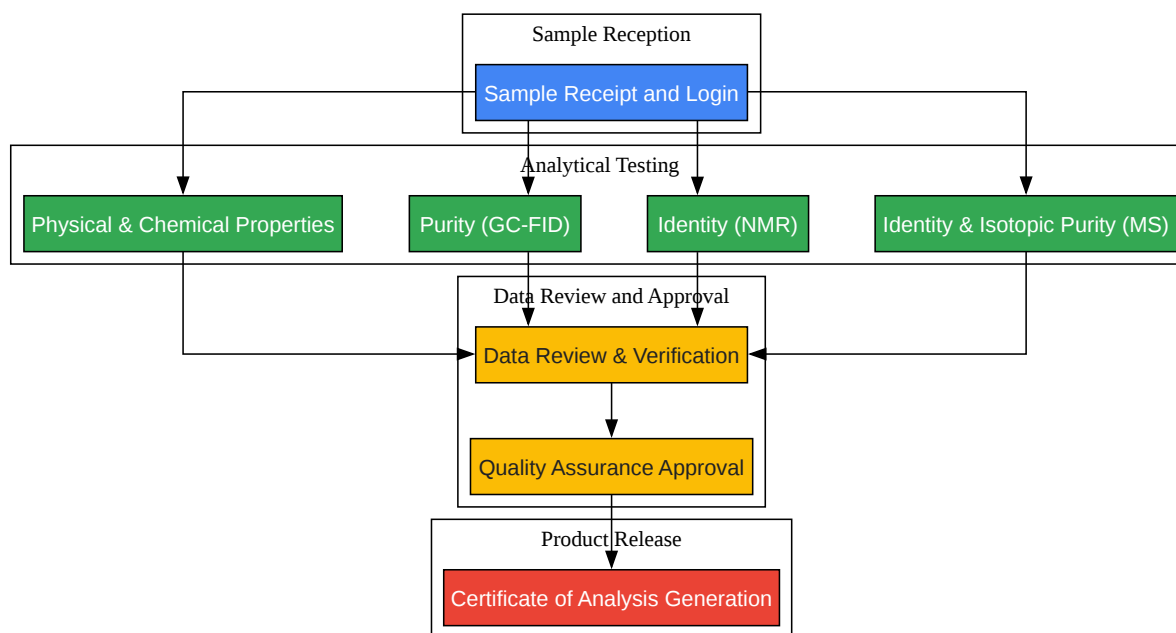
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).

Procedure:

- **GC-MS Conditions:** The same GC conditions as the purity analysis (Section 3.1) are used.
- **MS Parameters:**
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Mass Range: m/z 40-200.
- Scan Rate: 2 scans/second.
- Data Analysis:
 - Identity: The mass spectrum is examined for the molecular ion peak (M^+) at m/z 155, corresponding to $C_9H_9D_3O_2$. The fragmentation pattern is compared to that of the non-deuterated standard (m/z 152).
 - Isotopic Purity: The relative intensities of the molecular ion peaks for the deuterated (m/z 155) and non-deuterated (m/z 152) species are used to calculate the percentage of deuterium incorporation.

Visualizations



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Caption: Workflow for the generation of a Certificate of Analysis.

Disclaimer: This document is a representative technical guide and not a certificate of analysis for a specific manufactured lot. The data and protocols are provided for informational purposes for researchers, scientists, and drug development professionals.

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